Spectroscopic Characterization of 1-(3-Methoxyphenyl)-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: *1-(3-Methoxyphenyl)-1H-indole*

Cat. No.: *B8692016*

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This guide provides an in-depth analysis of the spectroscopic data for the heterocyclic compound **1-(3-Methoxyphenyl)-1H-indole**. A comprehensive understanding of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data is crucial for its unambiguous identification, purity assessment, and for elucidating its role in various research and development applications, particularly in the synthesis of novel therapeutic agents.

Molecular Structure and Spectroscopic Overview

1-(3-Methoxyphenyl)-1H-indole possesses a core indole scaffold N-substituted with a methoxyphenyl group. This substitution pattern significantly influences the electronic environment of the entire molecule, which is reflected in its characteristic spectroscopic signatures. This guide will dissect the ^{1}H NMR, ^{13}C NMR, IR, and MS data to provide a complete spectral portrait of this compound.

Molecular Structure of **1-(3-Methoxyphenyl)-1H-indole**

Caption: Molecular structure of **1-(3-Methoxyphenyl)-1H-indole**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The ^{1}H and ^{13}C NMR spectra of **1-(3-Methoxyphenyl)-1H-indole** provide detailed information about the chemical environment of each proton and carbon atom.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1-(3-Methoxyphenyl)-1H-indole**, typically recorded in a deuterated solvent like $CDCl_3$, exhibits distinct signals for the aromatic protons of both the indole and methoxyphenyl rings, as well as the characteristic singlet for the methoxy group protons.

Table 1: ^{1}H NMR Spectroscopic Data of **1-(3-Methoxyphenyl)-1H-indole**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.70-7.80	d	1H	H-4
~7.10-7.40	m	6H	Ar-H (Indole & Phenyl)
~6.90-7.00	m	2H	Ar-H (Phenyl)
~6.60-6.70	d	1H	H-3
~3.85	s	3H	$-OCH_3$

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the specific NMR instrument used.

Interpretation of the ^{1}H NMR Spectrum:

The downfield region of the spectrum is dominated by the aromatic protons. The protons of the indole ring typically appear as a set of multiplets, with the H-4 proton often being the most deshielded. The protons of the 3-methoxyphenyl substituent also give rise to a complex pattern of signals. The most upfield signal in the aromatic region is usually the H-3 proton of the indole ring. A sharp singlet integrating to three protons around 3.85 ppm is a clear indicator of the methoxy group.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides valuable information about the carbon skeleton of the molecule. The spectrum for **1-(3-Methoxyphenyl)-1H-indole** will show distinct signals for each of the 15 carbon atoms.

Table 2: Predicted ^{13}C NMR Spectroscopic Data of **1-(3-Methoxyphenyl)-1H-indole**

Chemical Shift (δ, ppm)	Assignment
~160.0	C-3' (C-O)
~141.0	C-1'
~136.0	C-7a
~130.0	C-5'
~129.0	C-3a
~128.5	C-2
~122.5	C-5
~121.0	C-6
~120.0	C-4
~116.0	C-6'
~114.0	C-4'
~110.0	C-2'
~103.0	C-7
~101.0	C-3
~55.5	-OCH_3

Note: These are predicted chemical shifts. Experimental values may vary.

Interpretation of the ^{13}C NMR Spectrum:

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The carbon attached to the oxygen of the methoxy group (C-3') is expected to be the most downfield signal in the aromatic region, typically around 160 ppm. The other aromatic carbons will appear in the range of 110-141 ppm. The carbon of the methoxy group itself will be observed as a sharp signal in the upfield region, around 55.5 ppm.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **1-(3-Methoxyphenyl)-1H-indole** will exhibit characteristic absorption bands corresponding to the various vibrational modes of its structural components.

Table 3: Key IR Absorption Bands for **1-(3-Methoxyphenyl)-1H-indole**

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	C-H stretching (aromatic)
~2950-2850	Medium	C-H stretching (aliphatic, -OCH_3)
~1600-1450	Strong	C=C stretching (aromatic rings)
~1250-1200	Strong	C-O-C asymmetric stretching (aryl ether)
~1050-1000	Strong	C-O-C symmetric stretching (aryl ether)
~800-700	Strong	C-H out-of-plane bending (aromatic)

Interpretation of the IR Spectrum:

The presence of aromatic rings is confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C stretching absorptions in the 1600-1450 cm^{-1} region. The strong bands corresponding to the asymmetric and symmetric C-O-C stretching of the aryl ether group are highly characteristic and confirm the presence of the methoxy substituent on the phenyl ring.

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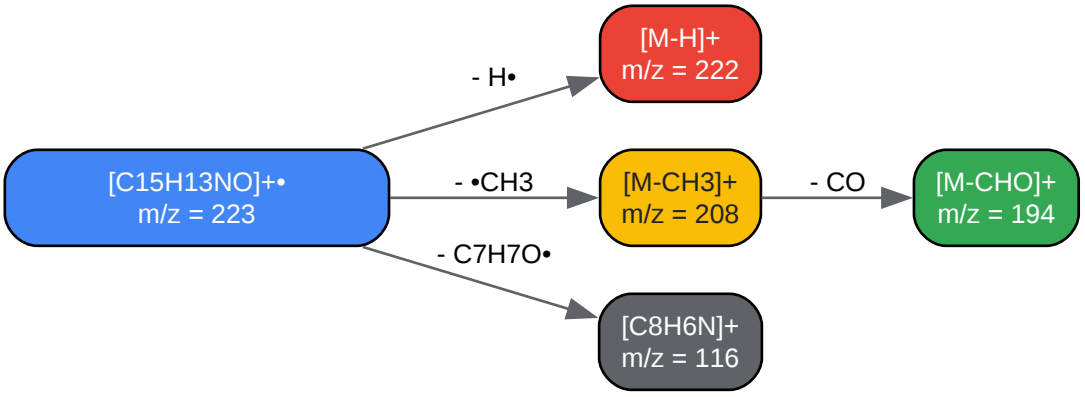
The pattern of C-H out-of-plane bending bands in the fingerprint region can provide further information about the substitution pattern of the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation. For **1-(3-Methoxyphenyl)-1H-indole** ($C_{15}H_{13}NO$), the expected molecular weight is approximately 223.28 g/mol .

Expected Fragmentation Pattern:

The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak (M^+) at m/z 223. The fragmentation pattern will likely involve the loss of fragments from both the indole and the methoxyphenyl moieties.



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Caption: Plausible mass fragmentation pathway of **1-(3-Methoxyphenyl)-1H-indole**.

Key fragment ions may include:

- m/z 222: Loss of a hydrogen radical ($[M-H]^+$).
- m/z 208: Loss of a methyl radical ($[M-CH_3]^+$) from the methoxy group.
- m/z 194: Subsequent loss of carbon monoxide from the $[M-CH_3]^+$ ion.

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- m/z 116: A fragment corresponding to the indole radical cation, resulting from the cleavage of the N-C bond.

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural analysis. The following are generalized experimental protocols for obtaining the NMR, IR, and MS data for **1-(3-Methoxyphenyl)-1H-indole**.

NMR Spectroscopy Protocol

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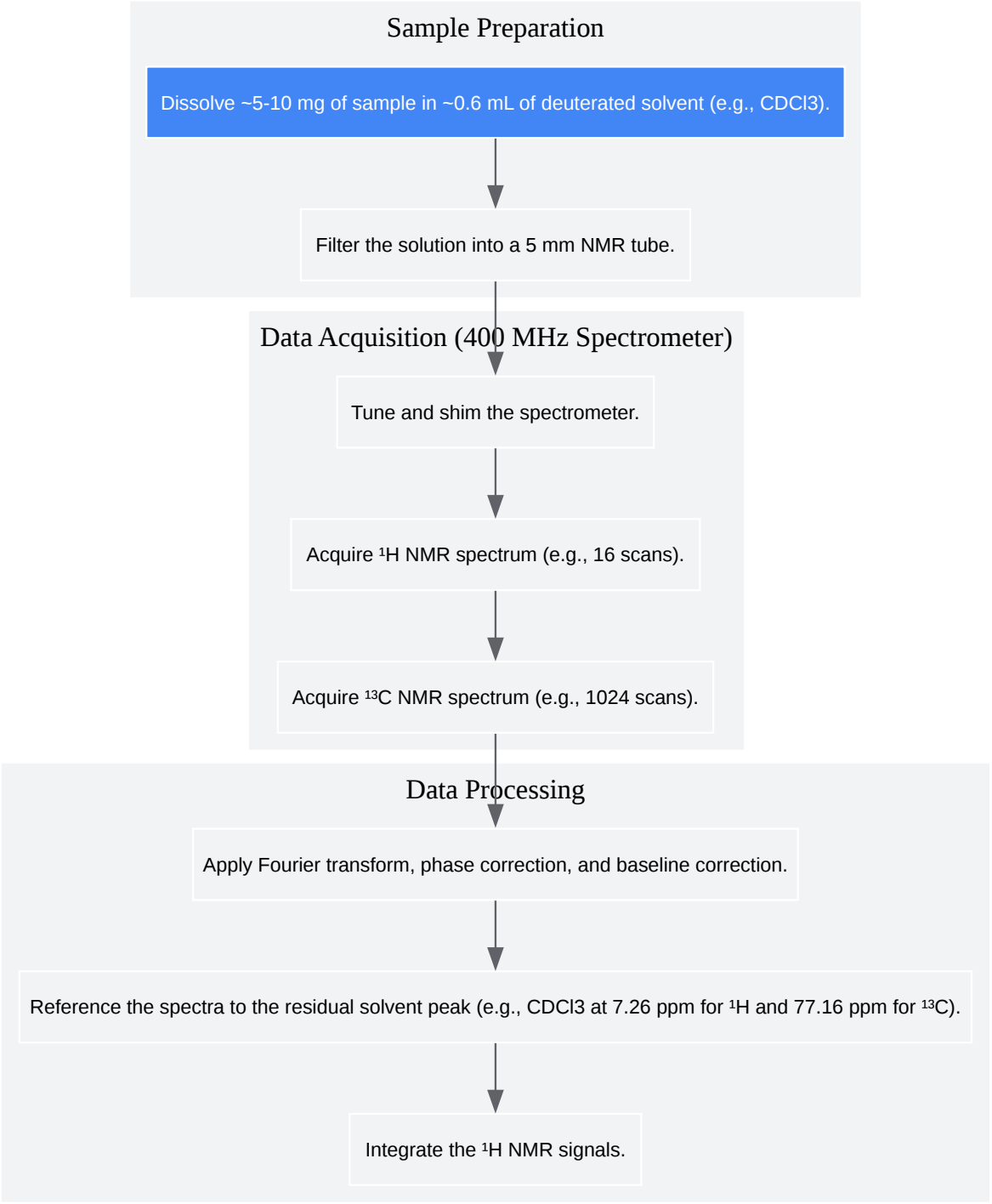

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Caption: General workflow for acquiring NMR spectra.

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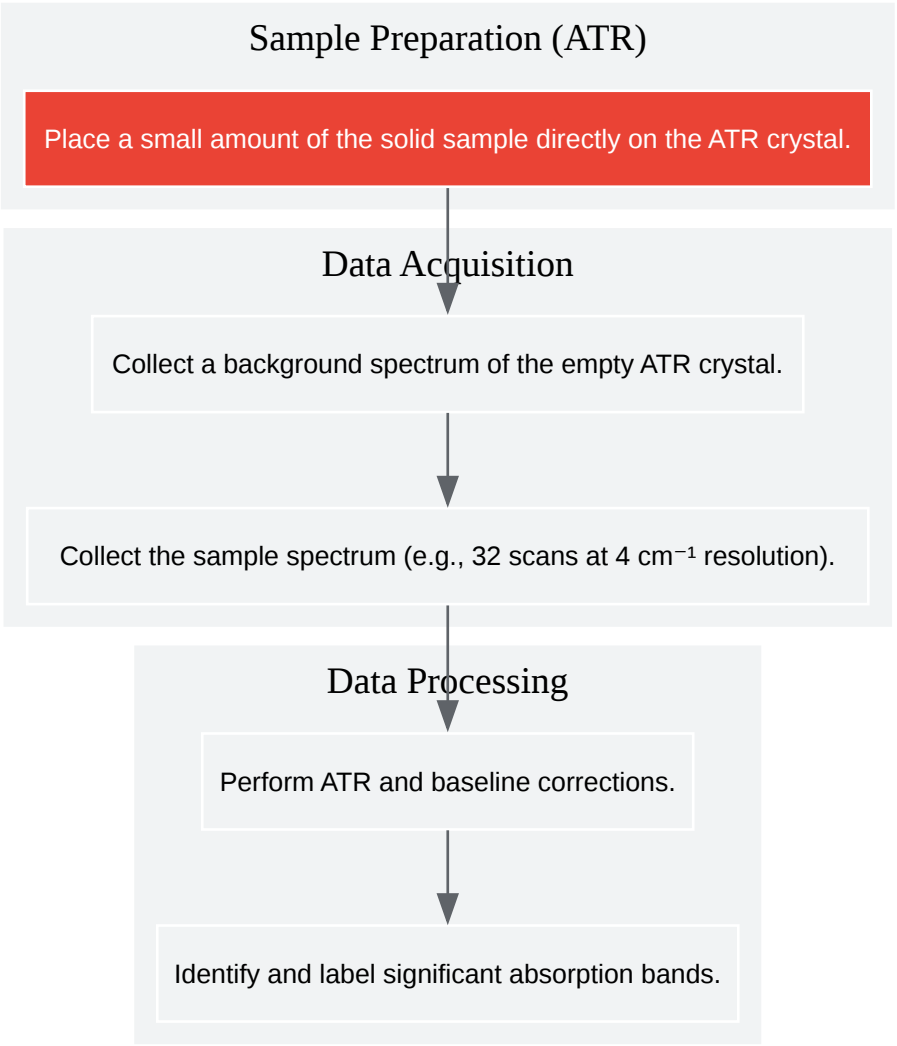
IR Spectroscopy Protocol



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Caption: General workflow for acquiring an ATR-IR spectrum.

Mass Spectrometry Protocol

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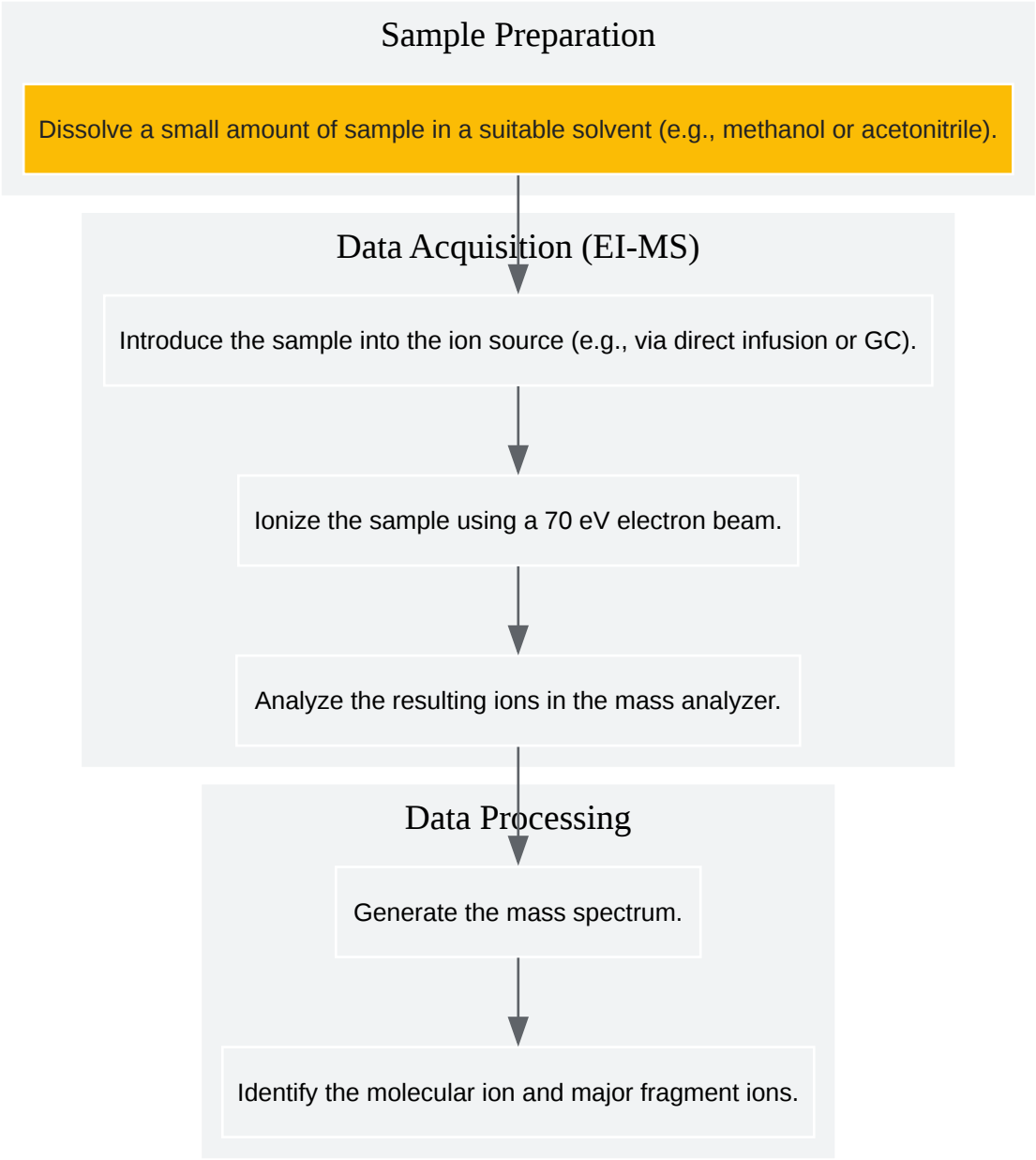

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Caption: General workflow for acquiring an EI mass spectrum.

Conclusion

The combined application of NMR, IR, and MS provides a robust and comprehensive characterization of **1-(3-Methoxyphenyl)-1H-indole**. The data presented in this guide serve as a valuable reference for researchers working with this compound, facilitating its accurate

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identification and quality control. The detailed interpretation of the spectroscopic data, along with the provided experimental protocols, offers a solid foundation for further investigations and applications of this important heterocyclic molecule.

- To cite this document: BenchChem. [Spectroscopic Characterization of 1-(3-Methoxyphenyl)-1H-indole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8692016/docs#spectroscopic-characterization-of-1-3-methoxyphenyl-1h-indole-a-technical-guide]

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